An In-depth Technical Guide to Barium Telluride: Synthesis, Properties, and Safety

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Compound of Interest

Compound Name:	*Barium telluride*
CAS No.:	*12009-36-8*
Cat. No.:	*B076132*

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Barium Telluride (BaTe) is an inorganic compound with the CAS number 12009-36-8. This document provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and essential safety data to support its application in research and development.

Chemical and Physical Properties

Barium telluride is a crystalline solid that is primarily of interest for its semiconductor properties, finding applications in photo-optic and thermoelectric devices.[1][2] Below is a summary of its key physical and chemical properties.

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Property	Value	Source
CAS Number	12009-36-8	[1][3]
Molecular Formula	BaTe	[1][4]
Molecular Weight	264.93 g/mol	[5]
Appearance	Yellow powder or crystalline solid	[5]
Density	5.13 g/cm³	[5]
Melting Point	39.5-40.5 °C	[5]
Crystal Structure	Cubic (rock-salt)	[2]

Safety Data

Quantitative toxicological data for **barium telluride** is limited. Therefore, the safety profile is informed by data on related barium and tellurium compounds. Barium and its soluble compounds are known to be toxic, with the primary health concerns being related to their effect on the kidneys and cardiovascular system.[6][7][8][9] Tellurium and its compounds can cause a range of symptoms upon exposure, including a characteristic garlic-like odor on the breath.[10][11]

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Hazard Category	Data for Barium Compounds	Data for Tellurium Compounds
Acute Oral Toxicity	LD50 (rat, barium chloride): 198 mg/kg	LD50 (mice and rabbits, sodium tellurite/tellurate): 12-56 mg/kg
Inhalation Hazard	Limited data; benign pneumoconiosis reported in workers exposed to barium sulfate.	May cause respiratory tract irritation.
Dermal/Eye Irritation	Corrosive (barium hydroxide)	Irritant to skin and eyes.
Chronic Toxicity	Kidney identified as the most sensitive organ.	Can endanger the kidney, liver, and nervous system.
Exposure Limits (NIOSH)	Not established for BaTe	IDLH for tellurium compounds: 25 mg Te/m^3

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

Experimental Protocols

The synthesis of **barium telluride** can be achieved through several methods, with the solid-state reaction and hydrothermal synthesis being the most common.

Solid-State Synthesis

This method involves the direct reaction of elemental barium and tellurium at elevated temperatures.

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Protocol:

- Stoichiometric amounts of high-purity barium and tellurium powders are thoroughly mixed in a 1:1 molar ratio.
- The mixture is placed in a graphite crucible.
- The crucible is heated in a vacuum or an inert atmosphere (e.g., argon) to prevent oxidation.
- A typical heating profile involves ramping to 750°C and holding for a sufficient time to ensure complete reaction.[3][5] An alternative approach involves heating at 480°C for 48 hours in a vacuum.[3]
- After the reaction is complete, the furnace is cooled to room temperature, and the **barium telluride** product is recovered.

Hydrothermal Synthesis

This solution-based method allows for the synthesis of **barium telluride** nanoparticles at lower temperatures compared to the solid-state reaction.

Protocol:

- Prepare aqueous solutions of a soluble barium salt (e.g., barium nitrate) and a tellurium source (e.g., sodium tellurite).
- Mix the precursor solutions in a Teflon-lined stainless steel autoclave.
- The autoclave is sealed and heated to a temperature between 150-200°C. The high pressure generated within the vessel facilitates the reaction.
- After the reaction period, the autoclave is cooled to room temperature.
- The resulting **barium telluride** nanoparticles are collected by filtration, washed with deionized water and ethanol to remove any unreacted precursors, and dried.

Visualizations

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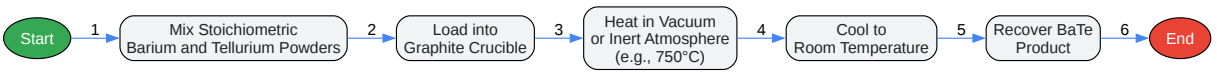
Solid-State Synthesis Workflow



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Caption: Workflow for the solid-state synthesis of **barium telluride**.

Hydrothermal Synthesis Workflow



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Caption: Workflow for the hydrothermal synthesis of **barium telluride** nanoparticles.

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References

- 1. Barium telluride (BaTe) | BaTe | CID 82796 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Barium Telluride | High-Purity Semiconductor Material [benchchem.com]
- 3. BARIUM TELLURIDE | 12009-36-8 [chemicalbook.com]
- 4. Barium;tellurium | BaTe | CID 101943134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. askthenerd.com [askthenerd.com]
- 7. BARIUM AND BARIUM COMPOUNDS (CICAD 33, 2001) [inchem.org]

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- 8. atsdr.cdc.gov [atsdr.cdc.gov]
- 9. HEALTH EFFECTS - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 11. Tellurium (UK PID) [inchem.org]
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